

Essential Safety and Logistical Information for Handling OPC-163493

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Compound of Interest

Compound Name: OPC-163493

Cat. No.: B12377137

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **OPC-163493**, an orally active and liver-targeted mitochondrial uncoupling agent. The following procedures are based on preclinical safety data and established best practices for managing potent pharmaceutical compounds in a laboratory setting. A formal Safety Data Sheet (SDS) for **OPC-163493** was not identified; therefore, a conservative approach to handling is strongly recommended.

Hazard Identification and Risk Assessment

OPC-163493 is a potent investigational compound. Preclinical studies have identified the following target organs for toxicity:

- Liver: Observed effects include focal necrosis, fatty changes, and granular eosinophilic cytoplasm of hepatocytes.[\[1\]](#)[\[2\]](#)
- Blood Vessels: Necrotizing arteritis has been observed in multiple organs.[\[1\]](#)[\[2\]](#)
- Kidneys: Degeneration and regeneration of renal tubules have been noted.[\[1\]](#)[\[2\]](#)

As a mitochondrial uncoupler, **OPC-163493** can also cause increased body temperature.[\[1\]](#)[\[2\]](#) Due to its potency and observed toxicities, **OPC-163493** should be handled with the same precautions as a cytotoxic agent.

Personal Protective Equipment (PPE)

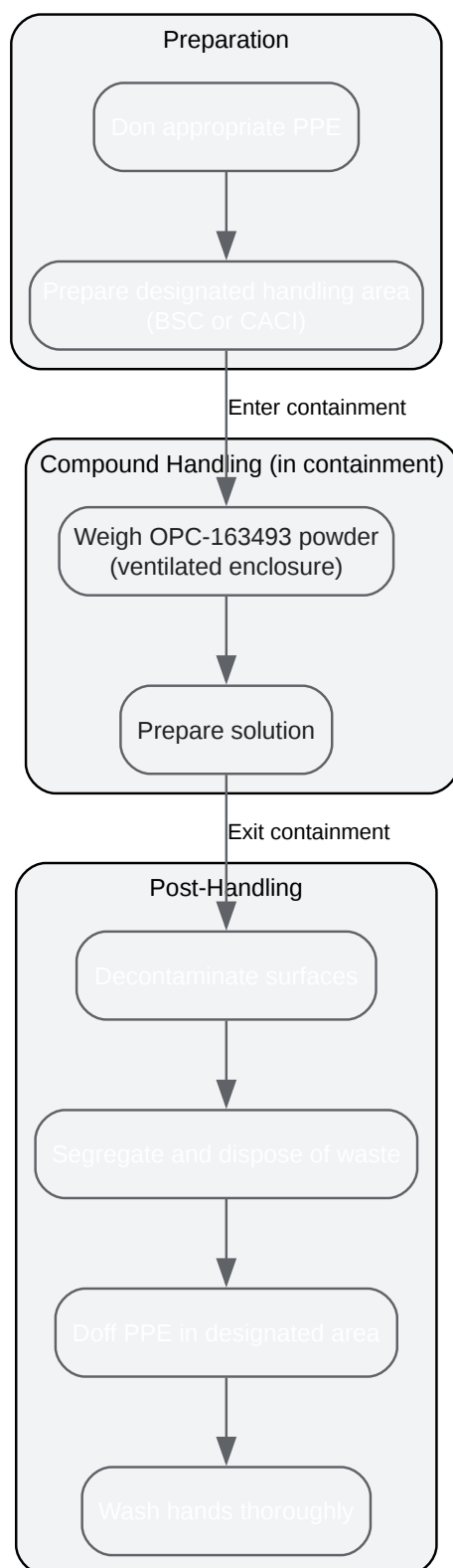
A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required PPE for handling **OPC-163493**.

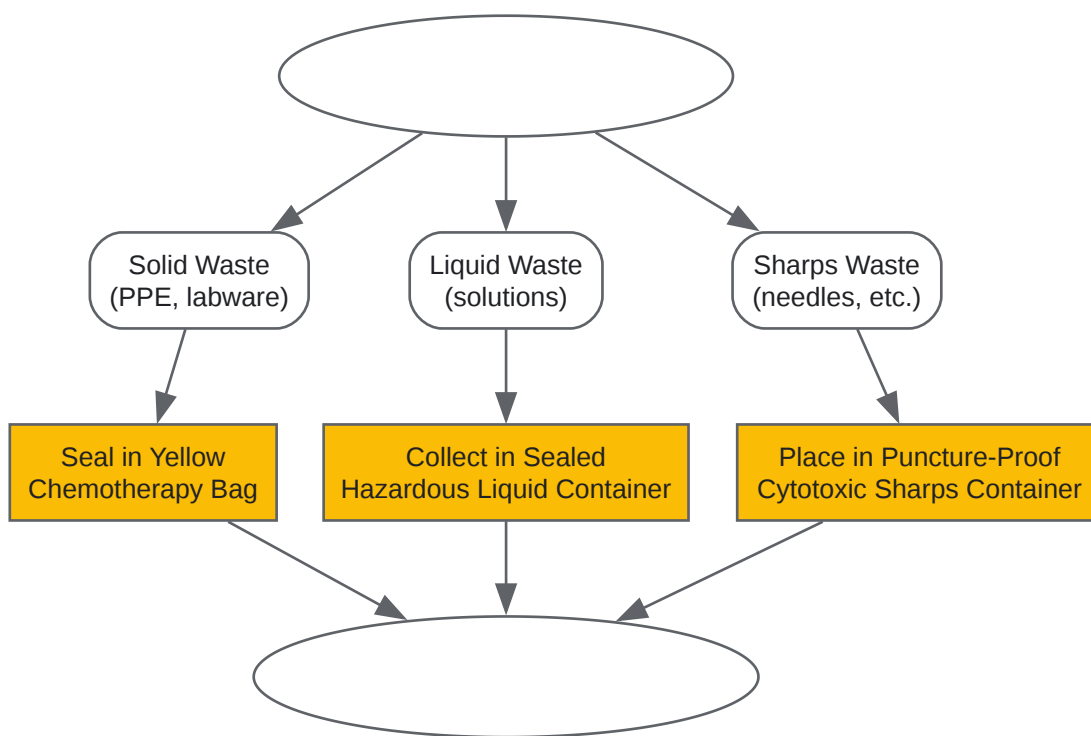
PPE Category	Item	Specifications and Use
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves	Inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff. Change gloves immediately if contaminated and every 30-60 minutes during prolonged handling.
Body Protection	Disposable, solid-front, back-closing gown	Should be made of a low-lint, impervious material. Cuffs should be elasticized.
Eye and Face Protection	ANSI-approved safety goggles and a full-face shield	Goggles should provide a complete seal around the eyes. A face shield is required when there is a risk of splashes or aerosols.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required for handling the powdered form of the compound or when generating aerosols. Fit-testing is mandatory.
Foot Protection	Disposable shoe covers	To be worn over laboratory-dedicated, closed-toe shoes.

Engineering Controls and Safe Handling Procedures

Engineering controls are the primary means of minimizing exposure. All handling of **OPC-163493**, especially the powdered form, must be conducted within a certified containment device.

- Primary Engineering Control: A Class II, Type B2 Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator (CACI) is required for all manipulations of **OPC-163493**. These devices provide both personnel and product protection by maintaining a negative pressure environment and exhausting air to the outside.
- Weighing: Use a ventilated balance enclosure or powder containment hood when weighing the compound.
- Solution Preparation: Prepare solutions within the BSC or CACI. Use closed-system drug-transfer devices (CSTDs) whenever possible to minimize the generation of aerosols.
- General Laboratory Practices:
 - Designate a specific area for handling **OPC-163493**.
 - Restrict access to authorized and trained personnel only.
 - Avoid eating, drinking, and applying cosmetics in the designated area.
 - Transport **OPC-163493** in clearly labeled, sealed, and impact-resistant secondary containers.





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References

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